

Application Notes: Studying PBRM1 Occupancy using Chromatin Immunoprecipitation (ChIP)

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Compound of Interest

Compound Name: *Pbrm1-BD2-IN-3*

Cat. No.: *B12404804*

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Introduction

PBRM1 (Polybromo-1), also known as BAF180, is a critical subunit of the PBAF (Polybromo-associated BRG1- or BRM-associated factors) chromatin remodeling complex, a member of the SWI/SNF family of complexes.[1][2][3][4] This protein plays a crucial role in regulating chromatin structure and gene expression by recognizing acetylated histones through its six bromodomains.[1][5] PBRM1 is frequently mutated in various cancers, most notably in clear cell renal cell carcinoma (ccRCC), where it acts as a tumor suppressor.[2][6] Understanding the genomic occupancy of PBRM1 is therefore essential for elucidating its role in both normal cellular processes and disease pathogenesis. Chromatin Immunoprecipitation (ChIP) followed by sequencing (ChIP-seq) is a powerful technique to map the genome-wide localization of PBRM1 and identify its direct target genes.

These application notes provide a comprehensive overview and detailed protocols for performing ChIP experiments to study PBRM1 occupancy, intended for researchers, scientists, and drug development professionals.

PBRM1 Function and Signaling Pathways

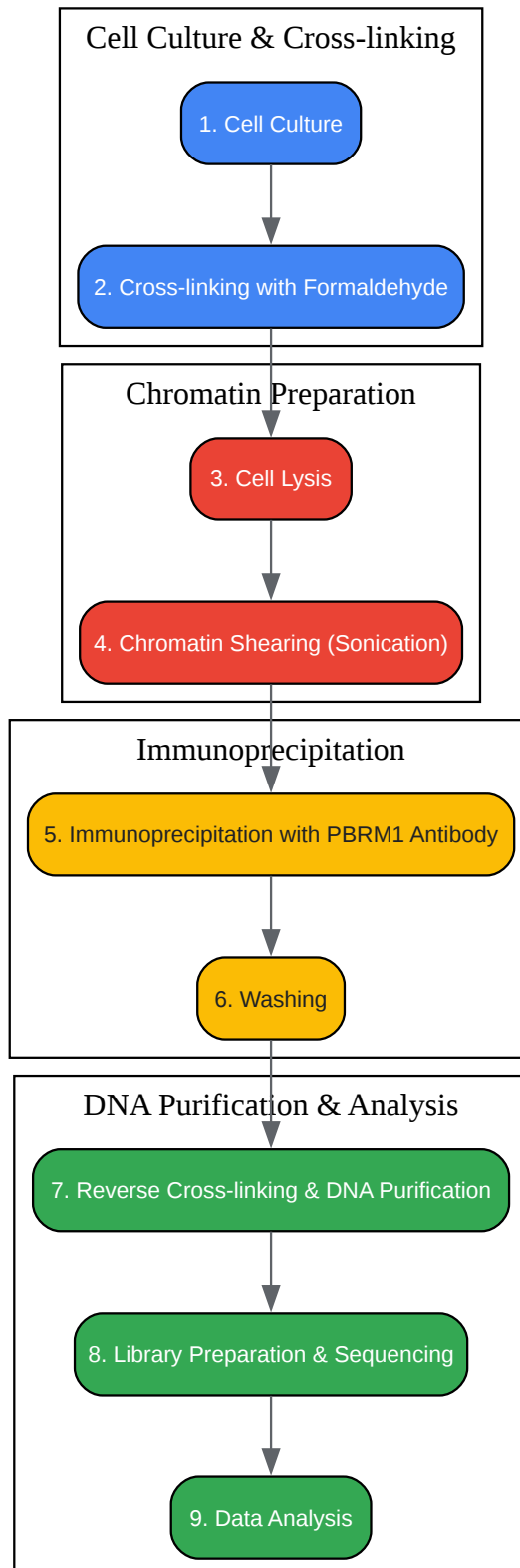
PBRM1 is a key component of the PBAF complex, which utilizes the energy from ATP hydrolysis to remodel nucleosomes, thereby altering the accessibility of DNA to transcription factors and other regulatory proteins. The bromodomains of PBRM1 specifically recognize acetylated lysine residues on histone tails, particularly H3K14ac, which helps to target the PBAF complex to specific genomic regions.[1]

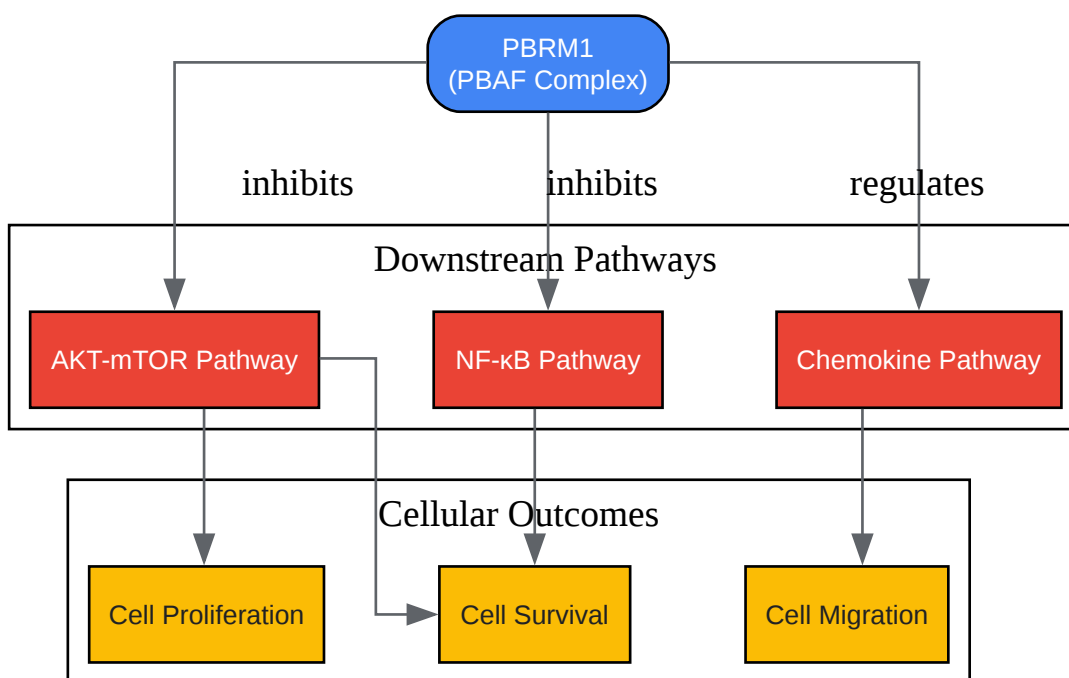
PBRM1 has been implicated in several critical cellular signaling pathways:

- **AKT-mTOR Signaling:** PBRM1 deficiency has been shown to activate the AKT-mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism. [7]
- **NF-κB Pathway:** Loss of PBRM1 can lead to the activation of the NF-κB pathway, promoting inflammation and cell survival in cancer.[8]
- **Chemokine Signaling:** PBRM1 has been found to regulate the expression of genes involved in chemokine and chemokine receptor interaction pathways, thereby influencing cell proliferation and migration.[3]
- **p53 Pathway:** PBRM1 can recognize activated p53 to help induce the expression of p53 target genes like p21, playing a role in cell cycle arrest.[9]

Experimental Workflow for PBRM1 ChIP-seq

The following diagram illustrates the major steps involved in a typical PBRM1 ChIP-seq experiment.





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